

Application Notes and Protocols: Microbond Test for Carbon Fiber and Epoxy Resin

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Compound of Interest

Compound Name: *Microbond*

Cat. No.: *B1202020*

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Introduction

The **microbond** test is a widely used micromechanical technique to determine the interfacial shear strength (IFSS) between a single fiber and a matrix material. This value is crucial for understanding and optimizing the performance of composite materials, as the interface is the primary region for stress transfer between the reinforcement (carbon fiber) and the matrix (epoxy resin). A strong interface is essential for achieving the desired mechanical properties in the final composite material.

These application notes provide a detailed protocol for conducting the **microbond** test on carbon fiber and epoxy resin systems. The procedure involves embedding a single carbon fiber in a micro-droplet of epoxy resin, curing the resin, and then pulling the fiber out of the droplet while measuring the required force.

Experimental Protocols Materials and Equipment

- Materials:
 - Single carbon fiber filaments
 - Two-component epoxy resin and hardener

- Mounting tabs (e.g., paper or plastic tabs)
- Adhesive for mounting fibers (e.g., cyanoacrylate or a compatible adhesive that does not affect the fiber surface)
- Equipment:
 - Micro-tensile testing machine with a sensitive load cell (e.g., in the mN range)
 - Microscope with imaging capabilities (for sample preparation and measurement)
 - Micromanipulators for precise fiber and droplet handling
 - Microvise or a similar shearing device with two blades
 - Syringe or fine needle for applying micro-droplets
 - Oven for curing epoxy resin (if required by the resin system)
 - Image analysis software for measuring fiber diameter and embedded length

Sample Preparation

- Fiber Extraction and Mounting:
 - Carefully extract a single carbon fiber filament from a tow. Inspect the fiber under a microscope to ensure it is free from defects.
 - Mount the single fiber onto a sample holder or tab. The fiber should be taut and straight.
- Resin Preparation:
 - Prepare the epoxy resin by mixing the resin and hardener in the manufacturer's recommended ratio.
 - Thoroughly degas the mixture to remove any air bubbles, which could act as stress concentrators.
- Micro-droplet Deposition:

- Using a fine needle or a syringe, carefully apply a small droplet of the prepared epoxy resin onto the mounted single carbon fiber.
- The droplet should be as symmetrical as possible. The size of the droplet will determine the embedded length of the fiber.
- Curing:
 - Cure the epoxy droplet according to the manufacturer's instructions. This may involve curing at room temperature or at an elevated temperature in an oven. The curing schedule can significantly impact the IFSS, so it should be carefully controlled and recorded.[1]

Testing Procedure

- Sample Mounting:
 - Mount the sample with the cured micro-droplet in the micro-tensile testing machine.
 - Position the microvise blades just above the droplet, ensuring the fiber can pass freely between them but the droplet cannot. The gap between the blades should be slightly larger than the fiber diameter but smaller than the droplet diameter.
- Fiber Pull-out:
 - Apply a tensile load to the fiber at a constant crosshead displacement rate.
 - Record the force-displacement curve. The peak force just before the sudden drop in load corresponds to the force required to debond the fiber from the matrix (Fmax).
- Data Acquisition:
 - After the test, use a microscope and image analysis software to accurately measure the diameter of the carbon fiber (d) and the embedded length of the fiber within the resin droplet (L). The embedded length is the portion of the fiber that was in contact with the droplet.

Data Analysis

The interfacial shear strength (IFSS), denoted by τ , is calculated using the following formula:

$$\tau = F_{\max} / (\pi * d * L)$$

Where:

- τ is the interfacial shear strength (in MPa)
- F_{\max} is the maximum pull-out force (in N)
- d is the fiber diameter (in mm)
- L is the embedded fiber length (in mm)

It is important to test a statistically significant number of samples (typically >20) to obtain a reliable average IFSS value.

Data Presentation

The following tables summarize typical quantitative data obtained from **microbond** tests on carbon fiber and epoxy resin systems.

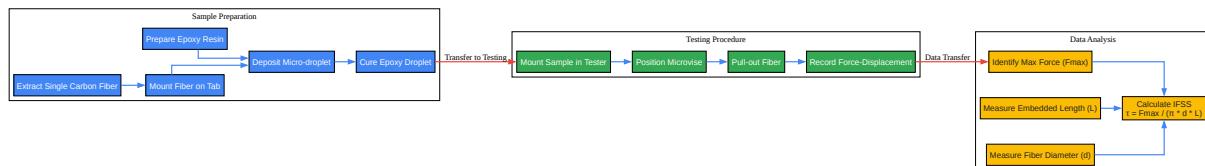
Parameter	Symbol	Unit	Typical Value Range	Source
Fiber Diameter	d	μm	5 - 10	[2]
Embedded Length	L	μm	50 - 500	[1]
Maximum Pull-out Force	F_{\max}	mN	10 - 100	[1]
Interfacial Shear Strength	τ	MPa	30 - 90	[3][4]

Table 1: Typical Parameters in **Microbond** Testing of Carbon Fiber/Epoxy.

Fiber Type	Epoxy System	Mean Fiber Diameter (µm)	Mean Embedded Length (µm)	Mean IFSS (MPa)	Coefficient of Variation (IFSS)	Source
Unsized Carbon Fiber	Fast-curing two-component epoxy	20.85	419.2	7.08	28%	[1]
PAN-based Carbon Fiber	EPO 1441-30, acid anhydride, N,N-dimethyl benzyl amine	Not Specified	Not Specified	30.66	Not Specified	[3]
T700S Carbon Fiber	E-20 and E-54 epoxy resin	Not Specified	Not Specified	57.4	Not Specified	[3]
Recycled Carbon Fiber	Epoxy Matrix	Not Specified	42 (max)	43.6	5.7%	[4]

Table 2: Example Interfacial Shear Strength (IFSS) Values from Literature.

Mandatory Visualization



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Caption: Experimental workflow for the **microbond** test.

Troubleshooting and Common Issues

- Fiber Breakage: If the fiber breaks before pull-out, it indicates that the interfacial adhesion is very high or the embedded length is too long. Reduce the droplet size to decrease the embedded length.[\[1\]](#)
- Droplet Sliding on the Vise: This can occur if the droplet is not properly seated on the microvise blades. Ensure proper alignment and that the blade gap is appropriate for the droplet size.[\[1\]](#)
- High Data Scatter: Variability in results can be caused by inconsistencies in sample preparation (droplet size and shape, curing conditions), inaccuracies in measurements of fiber diameter and embedded length, and inherent variability in the fiber-matrix interface.[\[5\]](#)
- Incomplete Curing: For some resin systems, the small volume of the micro-droplet can lead to incomplete curing compared to bulk samples. It may be necessary to adjust the curing

schedule or perform the cure in an inert atmosphere.[6]

Conclusion

The **microbond** test is a powerful tool for quantifying the interfacial shear strength between carbon fibers and epoxy resins. By following a meticulous experimental protocol, researchers can obtain reliable data to guide the development of high-performance composite materials. Careful attention to sample preparation, testing execution, and data analysis is paramount to minimizing data scatter and obtaining accurate and reproducible results.

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